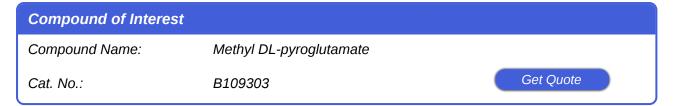


# What are the physical and chemical properties of Methyl DL-pyroglutamate?

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# Methyl DL-Pyroglutamate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physical and chemical properties of **Methyl DL-pyroglutamate**. It includes a summary of its key characteristics, detailed experimental protocols for its synthesis and analysis, and visual representations of relevant chemical processes. This document is intended to serve as a comprehensive resource for professionals in research and development.

## **Core Physical and Chemical Properties**

**Methyl DL-pyroglutamate** is a racemic mixture of the methyl ester of pyroglutamic acid. It is a derivative of glutamic acid and serves as a versatile intermediate in organic synthesis. Its physical state at room temperature is a clear liquid, ranging in color from colorless to brown.[1]

Table 1: Physical and Chemical Properties of Methyl DL-pyroglutamate



Property	Value	Source(s)
CAS Number	54571-66-3	[2][3]
Molecular Formula	С6Н9NО3	[2][3]
Molecular Weight	143.14 g/mol	[2][3]
Appearance	Colorless to Brown clear liquid	[1]
Boiling Point	304.7 ± 35.0 °C at 760 mmHg 135 °C at 1 mmHg	[2][3]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[2]
Flash Point	138.1 ± 25.9 °C	[2]
Purity	Typically ≥98.0% (GC)	[3]
Storage Conditions	Room temperature, recommended <15°C in a cool, dark place. Store under inert gas as it is air sensitive.	

Table 2: Chemical Identifiers for **Methyl DL-pyroglutamate** 



Identifier	Value	Source(s)
IUPAC Name	methyl 5-oxopyrrolidine-2- carboxylate	[3]
Synonyms	DL-Pyroglutamic Acid Methyl Ester, Methyl 5-Oxopyrrolidine- 2-carboxylate, 5-Oxo-DL- proline methyl ester	[1][3][4]
InChI Key	HQGPKMSGXAUKHT- UHFFFAOYNA-N	[3]
SMILES	COC(=0)C1CCC(=0)N1	[3]
PubChem CID	500249	[3]
MDL Number	MFCD03844651	[3]

## **Experimental Protocols**

This section details methodologies for the synthesis and analysis of **Methyl DLpyroglutamate**, compiled from scientific literature.

A common and straightforward method for preparing **Methyl DL-pyroglutamate** involves the esterification of pyroglutamic acid.[5]

- Materials:
  - DL-Pyroglutamic acid
  - Methanol (absolute)
  - Chloroform
  - o p-Toluenesulfonic acid (catalyst)
  - 3 Å molecular sieves
- Procedure:



- A solution of DL-pyroglutamic acid (3.87 moles) and p-toluenesulfonic acid (79 mmoles) is prepared in a mixture of chloroform (1 L) and methanol (2.5 L).[5]
- The mixture is heated under reflux for 24 hours.[5] During this period, the solvent is continuously dried by condensation through a Soxhlet-type apparatus containing 3 Å molecular sieves (1.5 kg).[5]
- After the reaction is complete, the mixture is cooled to room temperature.
- The solvents (chloroform and methanol) are removed by evaporation under reduced pressure.[5]
- The resulting crude product is **Methyl DL-pyroglutamate**, typically obtained in high yield (approx. 98%).[5]

The purity and identity of **Methyl DL-pyroglutamate** are commonly assessed using chromatographic and spectroscopic techniques.

- Gas Chromatography (GC) for Purity Assessment:
  - Objective: To determine the purity of the synthesized Methyl DL-pyroglutamate.
  - Instrumentation: A standard gas chromatograph equipped with a Flame Ionization Detector (FID).
  - Column: A non-polar or medium-polarity capillary column suitable for separating small organic molecules.
  - Carrier Gas: Helium or Nitrogen.
  - Method: A small, diluted sample of the product is injected into the GC. A temperature gradient is applied to separate the components based on their boiling points and interactions with the stationary phase. The purity is determined by comparing the peak area of Methyl DL-pyroglutamate to the total area of all peaks in the chromatogram. A purity of >98.0% is commonly reported by commercial suppliers.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation:



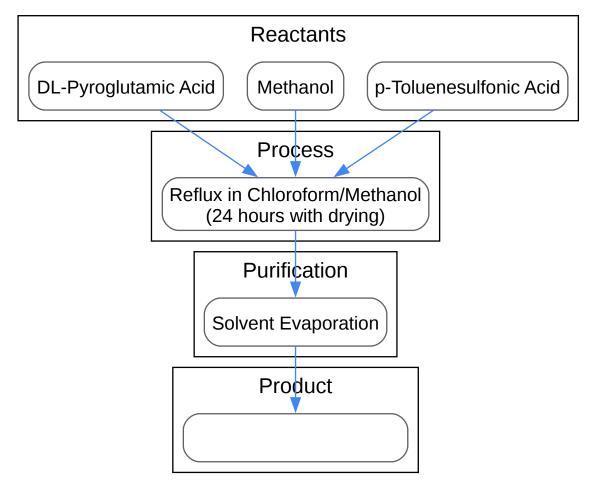
- Objective: To confirm the chemical structure of the synthesized compound.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 600 MHz).
- Sample Preparation: The sample is dissolved in a deuterated solvent, such as deuteriochloroform (CDCl<sub>3</sub>).
- ¹H NMR Analysis: The proton NMR spectrum is recorded. For methyl pyroglutamate, the expected signals are: a multiplet for the four pyrrolidone ring protons (CH2-CH2) between δ 2.1-2.7 ppm, a singlet for the methyl ester protons (OCH3) at δ 3.72 ppm, a multiplet for the chiral proton (CH) between δ 4.0-4.45 ppm, and a broad singlet for the amide proton (NH) between δ 7.1-7.7 ppm.[5] The presence of these signals confirms the molecular structure. NMR is a powerful tool for the unambiguous identification of pyroglutamate moieties.[6][7]
- Mass Spectrometry (MS) for Molecular Weight Verification:
  - Objective: To confirm the molecular weight of the compound.
  - Method: Mass spectrometry can be coupled with liquid chromatography (LC-MS) or used directly. It provides a precise measurement of the molecular weight, which should correspond to 143.14 g/mol for Methyl DL-pyroglutamate.[8]

# **Visualized Workflows and Pathways**

The following diagrams, generated using Graphviz, illustrate the key processes related to **Methyl DL-pyroglutamate**.



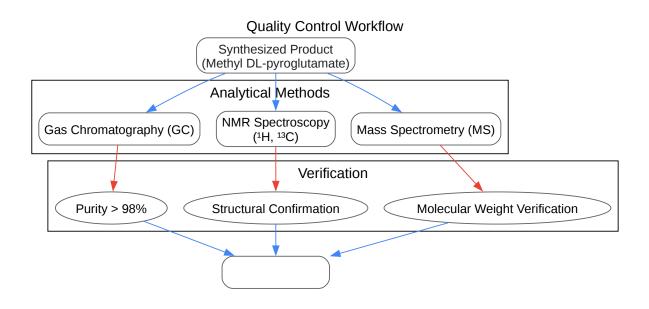
### Synthesis of Methyl DL-pyroglutamate



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Caption: General workflow for the synthesis of Methyl DL-pyroglutamate.





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Caption: Standard quality control workflow for **Methyl DL-pyroglutamate**.

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